

# Application Notes and Protocols for Utilizing IMB-XH1 to Enhance Ampicillin Sensitivity

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## Compound of Interest

Compound Name: *IMB-XH1*

Cat. No.: *B1675954*

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## Introduction

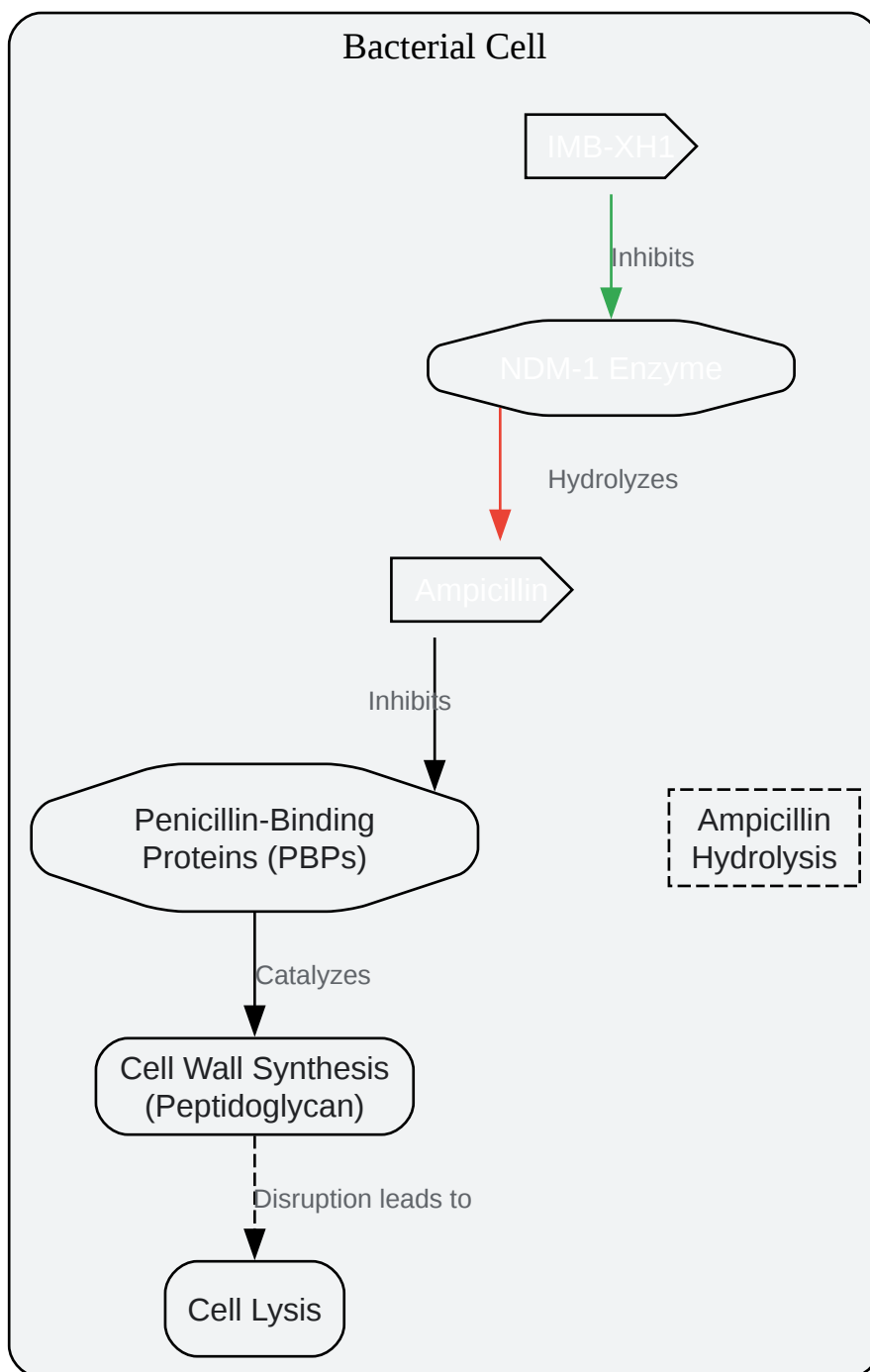
The emergence and global spread of carbapenem-resistant Enterobacteriaceae (CRE), often driven by the production of metallo- $\beta$ -lactamases (MBLs), poses a significant threat to public health. New Delhi metallo- $\beta$ -lactamase-1 (NDM-1) is a prominent MBL that confers broad-spectrum resistance to  $\beta$ -lactam antibiotics, including ampicillin, by hydrolyzing the amide bond in the  $\beta$ -lactam ring.[1][2] This renders conventional antibiotic therapies ineffective.

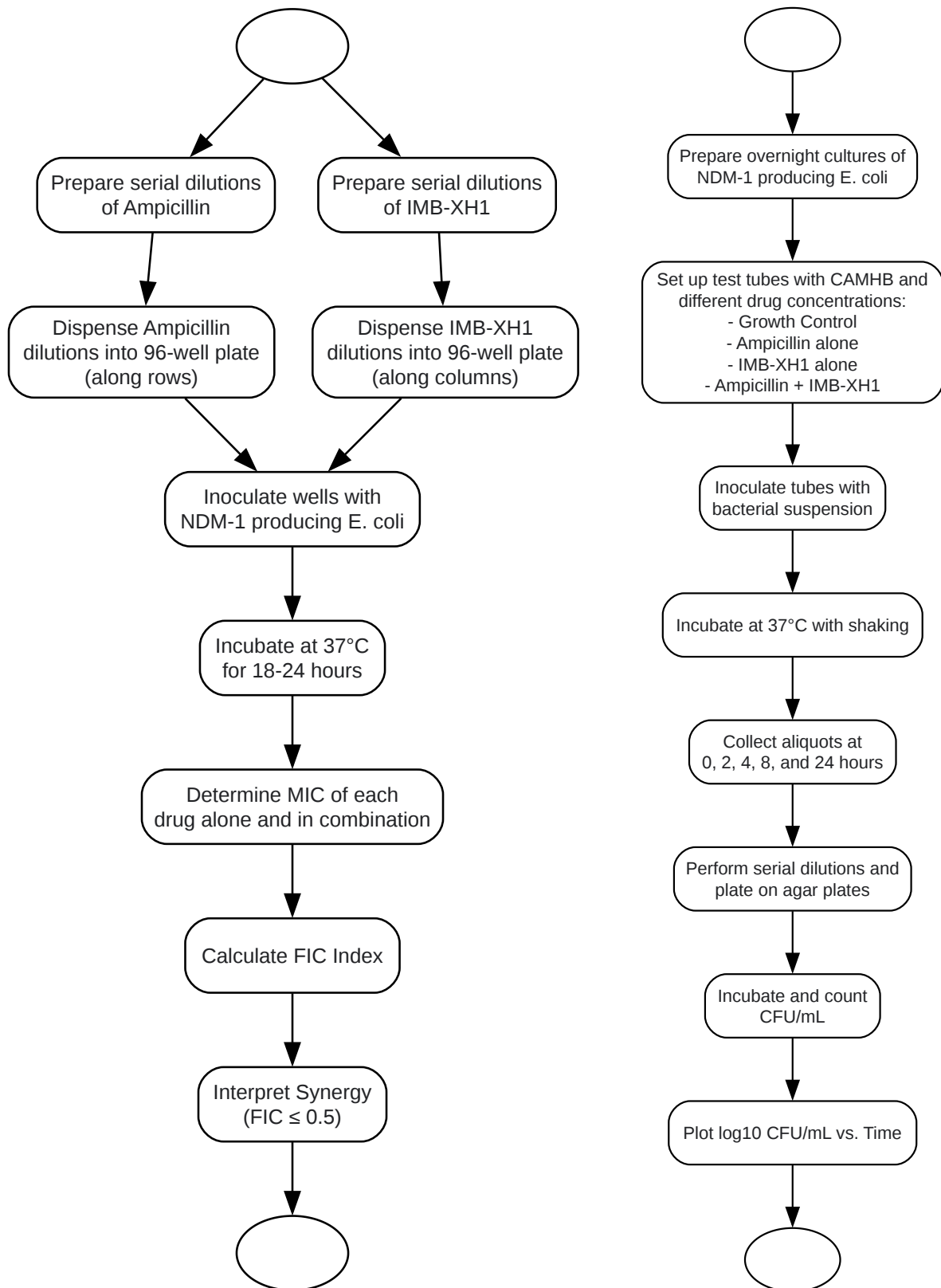
**IMB-XH1** has been identified as a novel, non-competitive inhibitor of the NDM-1 enzyme.[1] By binding to NDM-1, **IMB-XH1** inactivates the enzyme, thereby protecting  $\beta$ -lactam antibiotics from degradation. This application note provides detailed protocols for utilizing **IMB-XH1** in combination with ampicillin to restore its efficacy against NDM-1 producing bacteria, a critical strategy in combating antibiotic resistance.

## Mechanism of Action

Ampicillin, a  $\beta$ -lactam antibiotic, functions by inhibiting penicillin-binding proteins (PBPs), which are essential bacterial enzymes for peptidoglycan synthesis, a critical component of the bacterial cell wall.[3][4][5][6] Inhibition of PBPs leads to compromised cell wall integrity and ultimately, bacterial cell lysis.

In NDM-1 producing bacteria, ampicillin is intercepted and hydrolyzed by the NDM-1 enzyme before it can reach its PBP targets. **IMB-XH1** circumvents this resistance mechanism by directly inhibiting NDM-1.<sup>[1]</sup> This synergistic action restores the antibacterial activity of ampicillin.





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